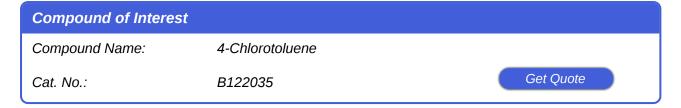


An In-depth Technical Guide to the Structural Isomers of Chlorotoluene

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the three structural isomers of chlorotoluene: ortho-chlorotoluene (2-chlorotoluene), meta-chlorotoluene (3-chlorotoluene), and para-chlorotoluene (4-chlorotoluene).[1] These compounds are pivotal intermediates in the synthesis of a wide array of pharmaceuticals, agrochemicals, dyes, and specialty chemicals.[2] A thorough understanding of their individual properties, synthesis, and reactivity is crucial for their effective utilization in research and development.

Physicochemical Properties

The physical properties of the chlorotoluene isomers are closely related, though notable differences exist, particularly in their melting points, which has implications for their separation and handling. The para isomer, with its more symmetrical structure, exhibits a significantly higher melting point due to more efficient crystal lattice packing.[3]



Property	2-Chlorotoluene	3-Chlorotoluene	4-Chlorotoluene
Systematic Name	1-Chloro-2- methylbenzene	1-Chloro-3- methylbenzene	1-Chloro-4- methylbenzene
CAS Number	[95-49-8]	[108-41-8]	[106-43-4]
Molecular Formula	C ₇ H ₇ Cl	C7H7Cl	C ₇ H ₇ Cl
Molar Mass	126.58 g/mol	126.58 g/mol	126.58 g/mol
Appearance	Colorless liquid	Colorless liquid	Colorless liquid
Melting Point	-35 °C	-47 °C	7 °C
Boiling Point	159 °C	162 °C	162 °C
Density	1.073 g/mL	1.072 g/mL	1.069 g/mL
Solubility in Water	Practically insoluble	Practically insoluble	Practically insoluble

Synthesis of Chlorotoluene Isomers

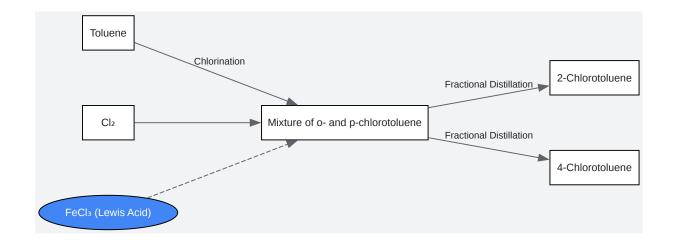
The synthesis of chlorotoluene isomers can be broadly categorized into two primary industrial methods: the direct chlorination of toluene and the Sandmeyer reaction starting from toluidine isomers.

Industrial Production: Direct Chlorination of Toluene

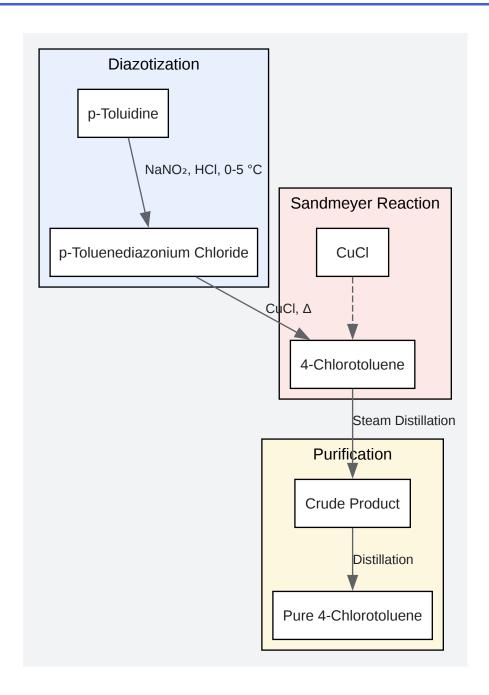
The industrial-scale production of 2- and **4-chlorotoluene** is primarily achieved through the direct electrophilic chlorination of toluene.[3] This reaction typically employs a Lewis acid catalyst, such as ferric chloride (FeCl₃) or aluminum chloride (AlCl₃), and results in a mixture of the ortho and para isomers. The methyl group is an ortho-, para-director, leading to the formation of these two isomers as the major products. The meta isomer is formed in negligible amounts.[4]

The separation of the resulting ortho and para isomers is a critical and challenging step due to their very similar boiling points.[3] Fractional distillation is the most common method employed for this separation on an industrial scale.[3]









2-Chlorotoluene

Ortho and para positions to -CH $_3$ are activated. Steric hindrance at position 3. Favored positions for EAS: 4 and 6.

3-Chlorotoluene

Ortho and para positions to -CH₃ are activated. Favored positions for EAS: 2, 4, and 6.

4-Chlorotoluene

Ortho positions to -CH $_3$ are activated. Favored positions for EAS: 2 and 6.

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